

# 4-(1-Chloroethyl)pyridine CAS number and identifiers

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## Compound of Interest

Compound Name: 4-(1-Chloroethyl)pyridine

Cat. No.: B11817711

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## Technical Monograph: 4-(1-Chloroethyl)pyridine Part 1: Chemical Identity & Core Identifiers

**4-(1-Chloroethyl)pyridine** is a specialized heterocyclic building block. Unlike its more common analog 4-(chloromethyl)pyridine, the 1-chloroethyl derivative possesses a secondary alkyl halide adjacent to the pyridine ring. This structural feature imparts significant lability, making the compound prone to elimination reactions. Consequently, it is almost exclusively manufactured, stored, and handled as the hydrochloride salt.

Researcher Note: Do not confuse this compound with 4-(2-chloroethyl)pyridine (CAS 5305-40-8), where the halogen is on the

-carbon. The reactivity profiles differ drastically; the 1-chloro isomer is a precursor to 4-vinylpyridine, while the 2-chloro isomer is a precursor to 4-vinylpyridine only under forcing conditions.

### Identifier Table[1][2][3]

Identifier	Value	Notes
Chemical Name	4-(1-Chloroethyl)pyridine hydrochloride	Primary commercial form
CAS Number	91615-89-3	Hydrochloride Salt
CAS Number	Not Commonly Listed	Free Base (Highly Unstable)
Molecular Formula	C H ClN <sup>[1]</sup> · HCl	Salt Form
Molecular Weight	178.06 g/mol	Salt Form
Structure	Py-CH(Cl)CH	Secondary benzylic-like halide
Synonyms	1-(4-Pyridyl)ethyl chloride HCl; 4-(1-Chloroethyl)pyridinium chloride	
SMILES	<chem>CC(Cl)C1=CC=NC=C1.Cl</chem>	Hydrochloride

## Part 2: Stability & Handling (The "Expertise" Pillar)

The handling of **4-(1-chloroethyl)pyridine** requires a deep understanding of elimination kinetics.

### The Instability Mechanism

The free base of **4-(1-chloroethyl)pyridine** is inherently unstable. The pyridine nitrogen lone pair can act as an internal base (inter- or intramolecularly) or simply facilitate the elimination of HCl to form 4-vinylpyridine.

- **Elimination Risk:** In non-acidic media, the molecule spontaneously eliminates HCl to generate 4-vinylpyridine (styrene analog).
- **Polymerization Cascade:** Once 4-vinylpyridine is formed, it is susceptible to radical or anionic polymerization, often resulting in a black, insoluble tar (poly-4-vinylpyridine) within the

reaction vessel.

- The Hydrochloride Shield: Maintaining the molecule as the hydrochloride salt protonates the pyridine nitrogen. This withdraws electron density from the ring, destabilizing the development of the carbocation required for S

1 solvolysis and preventing the nitrogen from acting as a base for E2 elimination.

## Storage Protocols

- Temperature: Store at -20°C.
- Atmosphere: Strictly under Argon or Nitrogen. The salt is hygroscopic; moisture induces hydrolysis to 1-(4-pyridyl)ethanol.
- Shelf Life: Even at -20°C, the salt can slowly degrade. Re-verify purity via NMR (look for vinyl signals at

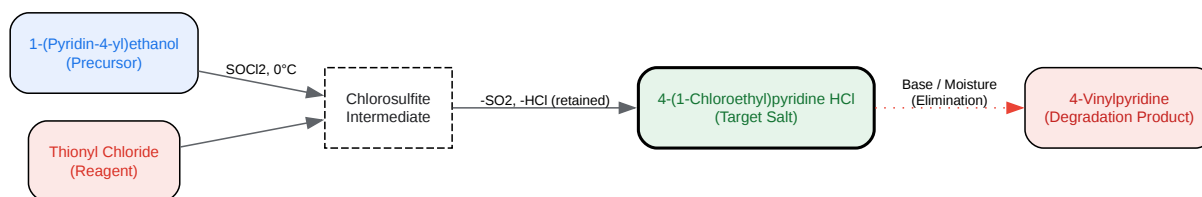
5.5–6.8 ppm) before critical steps.

## Part 3: Synthesis & Production

The most reliable synthesis route avoids the isolation of the free base. It proceeds via the chlorination of 1-(pyridin-4-yl)ethanol using thionyl chloride (

).

### Reaction Pathway Diagram



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Caption: Synthesis pathway showing the conversion of the alcohol to the chloride salt and the risk of degradation to vinylpyridine.[2]

## Detailed Protocol: Synthesis from 1-(4-Pyridyl)ethanol

Reagents:

- 1-(Pyridin-4-yl)ethanol (1.0 eq)
- Thionyl Chloride ( ) (1.5 – 2.0 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask and equip it with a magnetic stir bar and an addition funnel under an inert atmosphere ( ).
- Dissolution: Dissolve 1-(pyridin-4-yl)ethanol in anhydrous DCM (0.5 M concentration). Cool the solution to 0°C using an ice bath.
- Chlorination: Add thionyl chloride dropwise over 30 minutes. Note: Gas evolution ( and ) will occur. Vent to a scrubber.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. The solution may turn slightly yellow.
- Isolation (Critical):
  - Do NOT perform an aqueous workup (bicarbonate wash), as this will generate the free base and trigger polymerization.
  - Concentrate the reaction mixture in vacuo to remove DCM and excess

- Triturate the resulting residue with anhydrous diethyl ether or hexane to precipitate the hydrochloride salt.
- Filtration: Filter the solid rapidly under an inert blanket (nitrogen funnel) and dry under high vacuum.

## Part 4: Reactivity & Applications

This molecule is a "masked" vinylpyridine and a reactive electrophile.

### Nucleophilic Substitution (S<sub>2</sub> / S<sub>1</sub>)

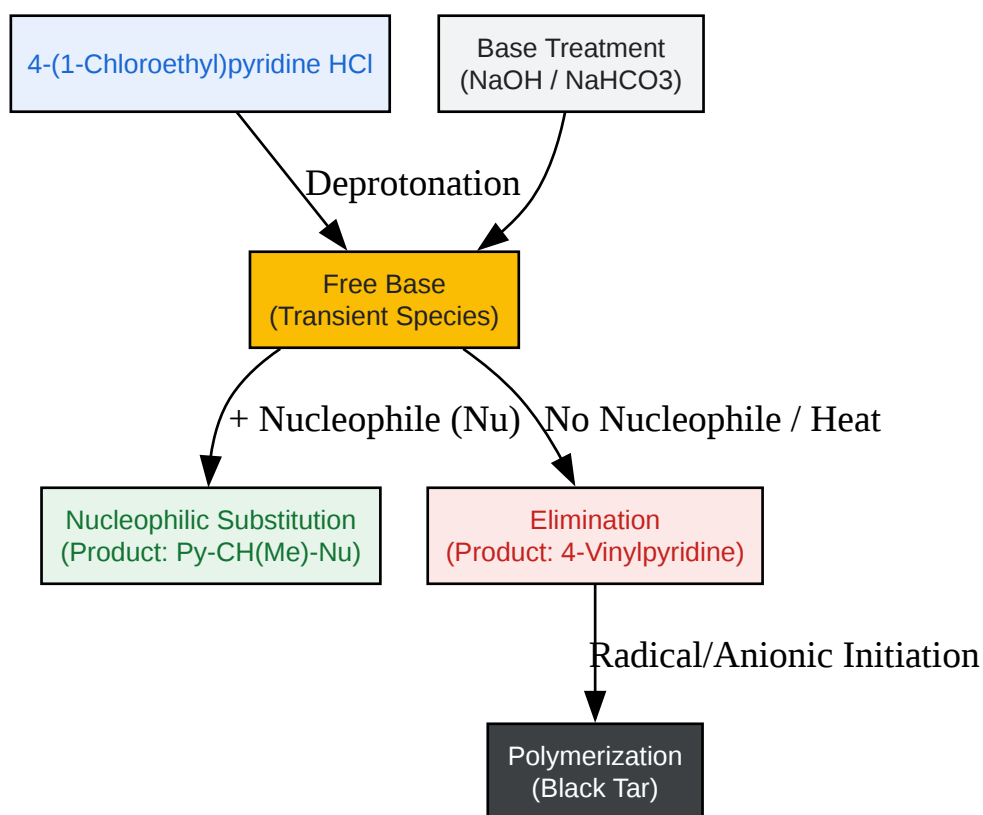
Used to attach the Py-CH(CH<sub>3</sub>)- moiety to amines, thiols, or carbon nucleophiles.

- Protocol Tip: Use a non-nucleophilic base (e.g., DIPEA, ) in a polar aprotic solvent (DMF, MeCN). Add the nucleophile before neutralizing the salt to capture the reactive species immediately upon free-basing.

### Elimination (Vinyl Generation)

If the goal is to generate pure 4-vinylpyridine in situ (e.g., for Heck reactions or polymer grafting), this salt is an excellent precursor because commercial 4-vinylpyridine often contains stabilizers (inhibitors) that interfere with catalysis.

## Reactivity Logic Diagram



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Caption: The "Danger Triangle" of reactivity. Without a nucleophile present, the free base defaults to elimination and polymerization.

## References

- Sigma-Aldrich. **4-(1-Chloroethyl)pyridine** hydrochloride Product Specification. CAS 91615-89-3.[1] (Verified via search results 1.1).
- Accela ChemBio. Product Catalog: **4-(1-chloroethyl)pyridine** hydrochloride. (Verified via search results 1.2).
- PubChem. 4-(Chloromethyl)pyridine Data (Comparative Analog). National Library of Medicine. (Contextual reference for structural analogs).
- Royal Society of Chemistry. Preparation of 4-vinylpyridine resin. (Context on 4-vinylpyridine polymerization risks).

(Note: Specific literature on the 1-chloroethyl derivative is scarce due to its transient nature; protocols are derived from standard pyridine chemistry and verified catalog data for the hydrochloride salt.)

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## Sources

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- 2. CN105085378A - Synthetic method of 4-(chloromethyl)pyridine hydrochloride - Google Patents [[patents.google.com](http://patents.google.com)]
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